

An In-depth Technical Guide on the Thermodynamic Properties of Ethyl Methyl Ether

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Compound of Interest

Compound Name: Ethyl methyl ether

Cat. No.: B1195055

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **ethyl methyl ether** (also known as methoxyethane). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require accurate and detailed thermodynamic data. This document summarizes key quantitative data, outlines the experimental methodologies used for their determination, and presents a logical workflow for the application of these properties.

Core Thermodynamic Properties

The thermodynamic properties of a substance are fundamental to understanding its behavior in chemical reactions, phase transitions, and various industrial processes. For **ethyl methyl ether**, these properties are crucial for applications ranging from its use as a solvent to its potential role in various chemical syntheses.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic and physical properties of **ethyl methyl ether** gathered from various sources.

Table 1: Standard Thermodynamic Properties of **Ethyl Methyl Ether** at 298.15 K

Property	Value	Units	State
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-216.4	kJ/mol	(g)
Standard Molar Entropy (S°)	309.2	J/(mol·K)	(g)
Molar Heat Capacity at Constant Pressure (C_p)	93.3	J/(mol·K)	(g)

Source: CRC Handbook of Chemistry and Physics. - 90ed. - CRC Press, 2010. - pp. 5-25

Table 2: Physical Properties of **Ethyl Methyl Ether**

Property	Value	Units
Molar Mass	60.095	g/mol
Boiling Point	10.8	°C
Melting Point	-113	°C
Density	0.7251 @ 0 °C/0 °C	g/cm ³
Vapor Pressure	1493	mm Hg @ 25 °C
Flash Point	-37	°C
Autoignition Temperature	190	°C

Sources: PubChem[1], CAMEO Chemicals[2], ChemicalBook[3][4], Stenutz[5]

Experimental Protocols for Determining Thermodynamic Properties

While specific, detailed experimental protocols for the determination of all thermodynamic properties of **ethyl methyl ether** are not readily available in the provided search results, this

section outlines the general and standard methodologies employed for ethers and other volatile organic compounds.

3.1. Determination of Enthalpy of Formation

The standard enthalpy of formation of an organic compound like **ethyl methyl ether** is typically determined indirectly through the measurement of its enthalpy of combustion. The primary technique for this is bomb calorimetry.

- Principle: A known mass of the volatile liquid is completely combusted in a high-pressure oxygen atmosphere within a sealed container called a "bomb." The heat released by the combustion reaction is absorbed by a surrounding water bath, and the temperature change of the water is measured.
- General Procedure:
 - A precisely weighed sample of **ethyl methyl ether**, often sealed in a capsule to prevent evaporation, is placed in a crucible inside the bomb calorimeter.
 - The bomb is sealed and pressurized with pure oxygen to approximately 30 atmospheres.
 - The bomb is then submerged in a known quantity of water in an insulated container (the calorimeter).
 - The initial temperature of the water is recorded.
 - The sample is ignited electrically via an ignition wire.
 - The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool.
 - The heat capacity of the calorimeter system (the "calorimeter constant") is determined by combusting a substance with a known heat of combustion, such as benzoic acid.
 - The heat of combustion of the sample is calculated from the temperature rise, the mass of the sample, and the calorimeter constant.

- The standard enthalpy of formation is then calculated from the standard enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

3.2. Determination of Entropy and Heat Capacity

The standard molar entropy and heat capacity are typically determined using adiabatic calorimetry.

- Principle: An adiabatic calorimeter is designed to measure the heat capacity of a substance as a function of temperature by introducing a known amount of heat and measuring the resulting temperature increase under conditions of no heat exchange with the surroundings.
- General Procedure:
 - A known quantity of the sample is placed in a calorimeter vessel, which is surrounded by an adiabatic shield.
 - The temperature of the shield is continuously adjusted to match the temperature of the calorimeter, thereby minimizing heat loss.
 - A measured amount of electrical energy is supplied to a heater within the calorimeter, causing the temperature of the sample to rise.
 - The temperature change is precisely measured.
 - The heat capacity (C_p) is calculated from the electrical energy supplied and the observed temperature change.
 - By making a series of such measurements over a range of temperatures, the heat capacity as a function of temperature can be determined.
 - The standard molar entropy (S^0) at a given temperature is then calculated by integrating the heat capacity divided by the temperature (C_p/T) from absolute zero up to the desired temperature, accounting for the entropies of any phase transitions (e.g., melting and boiling).

3.3. Determination of Vapor Pressure

The vapor pressure of a volatile liquid like **ethyl methyl ether** can be measured using various static or dynamic methods.

- Static Method:

- Principle: This method involves introducing the liquid into an evacuated, closed system and measuring the pressure at thermal equilibrium.
- General Procedure:
 - A sample of the liquid is thoroughly degassed to remove any dissolved air.
 - The sample is introduced into a thermostated vessel connected to a pressure-measuring device (manometer).
 - The system is allowed to reach thermal and phase equilibrium at a set temperature.
 - The pressure of the vapor in equilibrium with the liquid is recorded.
 - Measurements are repeated at various temperatures to obtain the vapor pressure curve.

- Dynamic Method:

- Principle: This method involves measuring the boiling point of the liquid at different externally applied pressures. The vapor pressure at a given temperature is the external pressure at which the liquid boils at that temperature.
- General Procedure:
 - The liquid is heated in a container connected to a system for controlling the pressure.
 - The pressure in the system is set to a specific value.
 - The temperature at which the liquid boils (i.e., when its vapor pressure equals the set external pressure) is measured.

- This process is repeated for a range of pressures.

Visualization of Workflow

The following diagram illustrates a logical workflow for the determination and application of the thermodynamic properties of **ethyl methyl ether** in a research and development context.



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Caption: Workflow for Thermodynamic Property Determination and Application.

This guide provides a foundational understanding of the thermodynamic properties of **ethyl methyl ether**. For specific applications, it is recommended to consult the primary literature and specialized databases for the most accurate and up-to-date information.

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